

Hispidol's Effect on Cellular Signaling Pathways: A Technical Guide

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Compound of Interest

Compound Name: *Hispidol*

Cat. No.: *B191410*

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Introduction

Hispidol is a naturally occurring flavonoid that has garnered significant attention within the scientific community for its diverse biological activities, including potent anti-inflammatory, antioxidant, and anticancer properties.[1] As researchers and drug development professionals seek novel therapeutic agents, understanding the precise molecular mechanisms by which compounds like **Hispidol** exert their effects is paramount. This technical guide provides an in-depth examination of **Hispidol**'s impact on critical cellular signaling pathways. It consolidates quantitative data, details common experimental protocols for its study, and visualizes the complex signaling networks it modulates. The information herein is intended to serve as a comprehensive resource for professionals engaged in oncology, immunology, and drug discovery.

Quantitative Analysis of Hispidol's Bioactivity

The efficacy of **Hispidol** and its related compounds has been quantified across various cell lines and models. The following table summarizes key data points from the literature, providing a comparative overview of its potency.

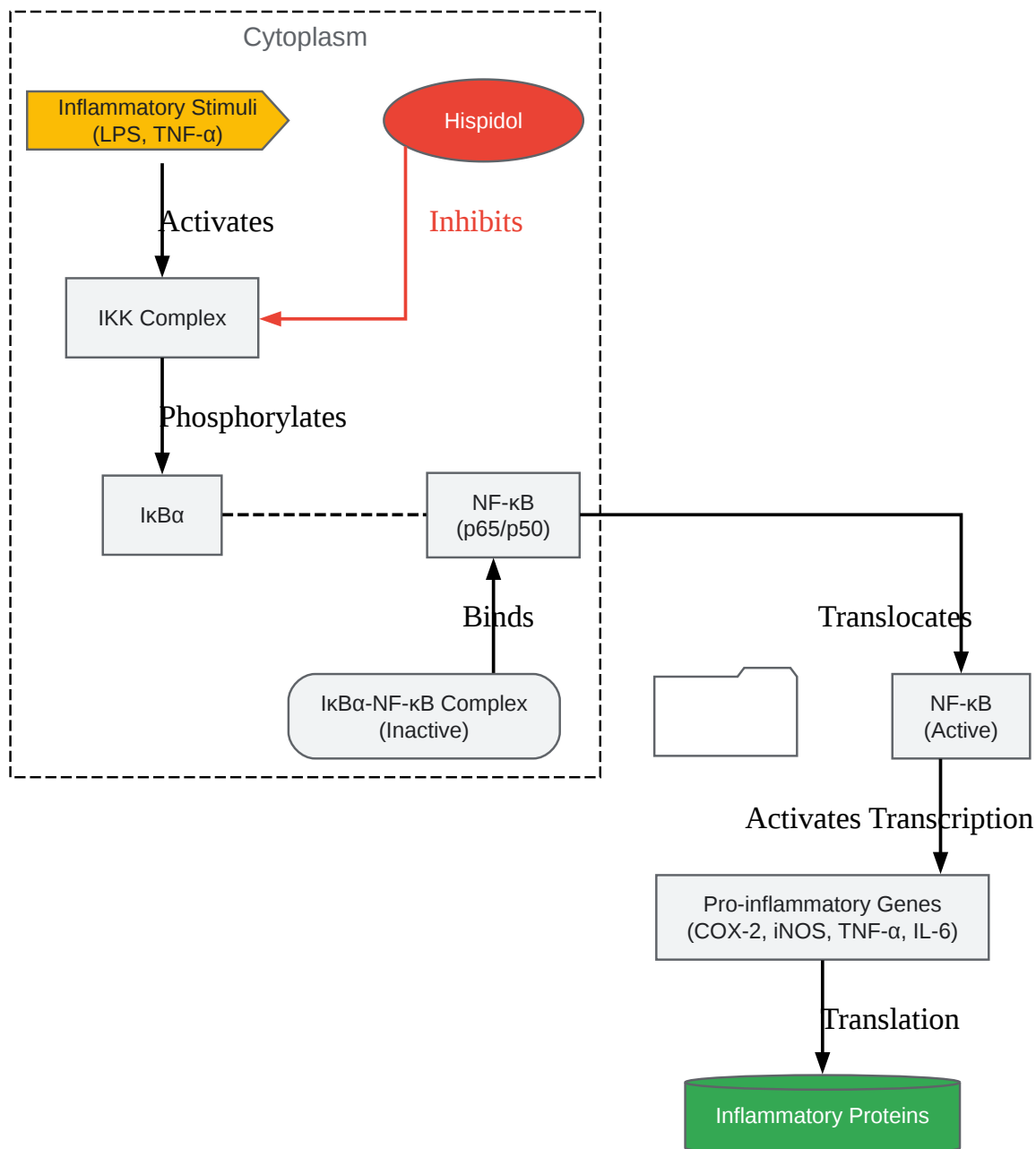
Compound	Biological Activity	Cell Line / Model	Quantitative Data	Reference
Hispidol	Inhibition of monocyte adhesion	TNF- α induced colon epithelial cells	IC50: 0.50 μ M	[2]
Hispidulin	Anti-inflammatory	Human Umbilical Vein Endothelial Cells (HUVECs)	Effective Conc.: 1-20 μ M	[3]
Hispidulin	Apoptosis Induction	NCI-H460 & A549 (NSCLC cells)	Effective Conc.: 15-30 μ M	[4]
Hispolon	Cell Cycle Arrest & Apoptosis	DU145 (Prostate Cancer)	Effective Conc.: up to 80 μ M	[5]
Hispidol A 25-Me ether	Anti-inflammatory (in vivo)	Carrageenan-induced paw edema	Effective Dose: 1 and 10 mg/kg	[6]

Modulation of Key Signaling Pathways

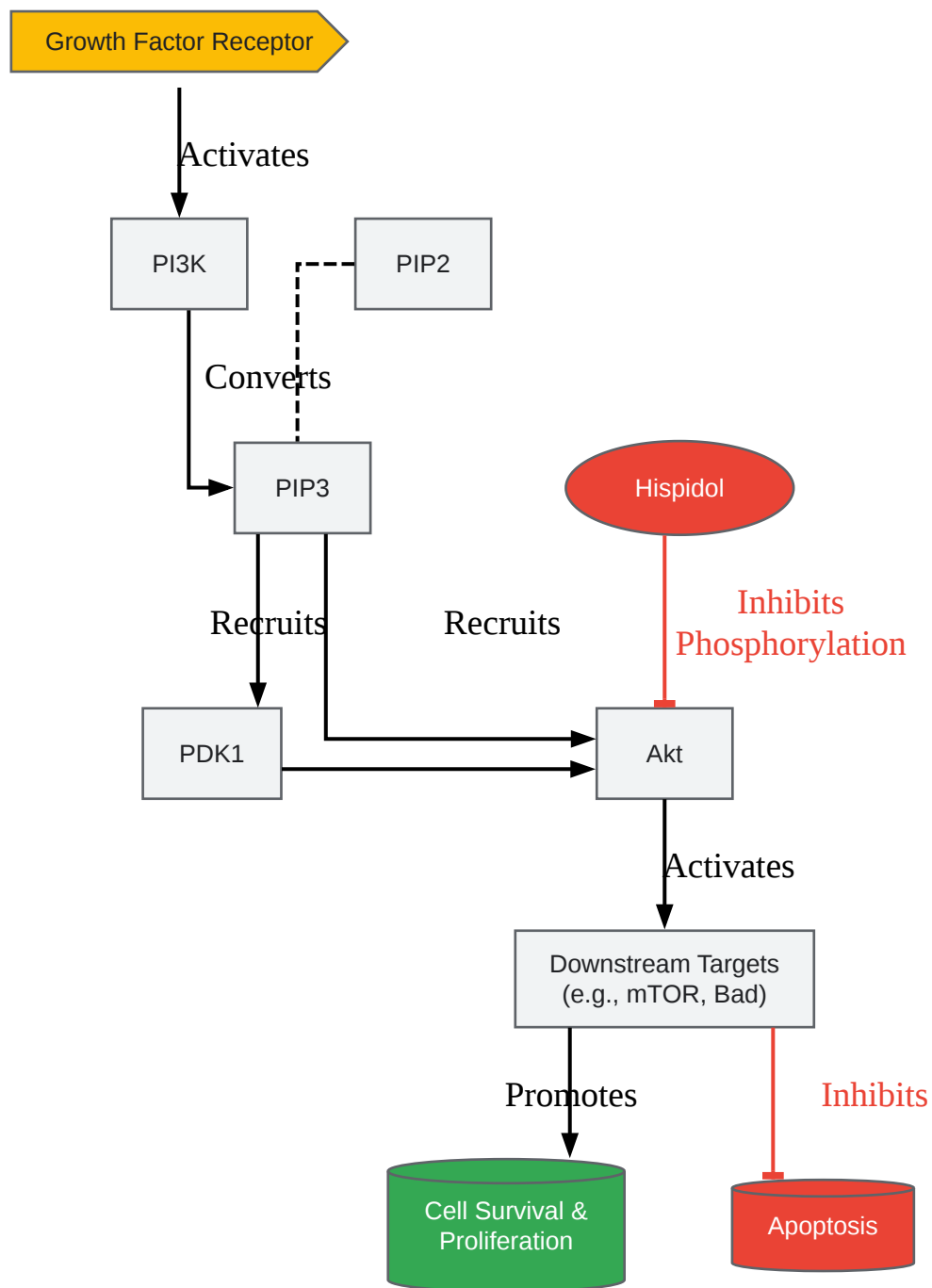
Hispidol's therapeutic potential stems from its ability to interact with and modulate multiple intracellular signaling cascades that are often dysregulated in disease.

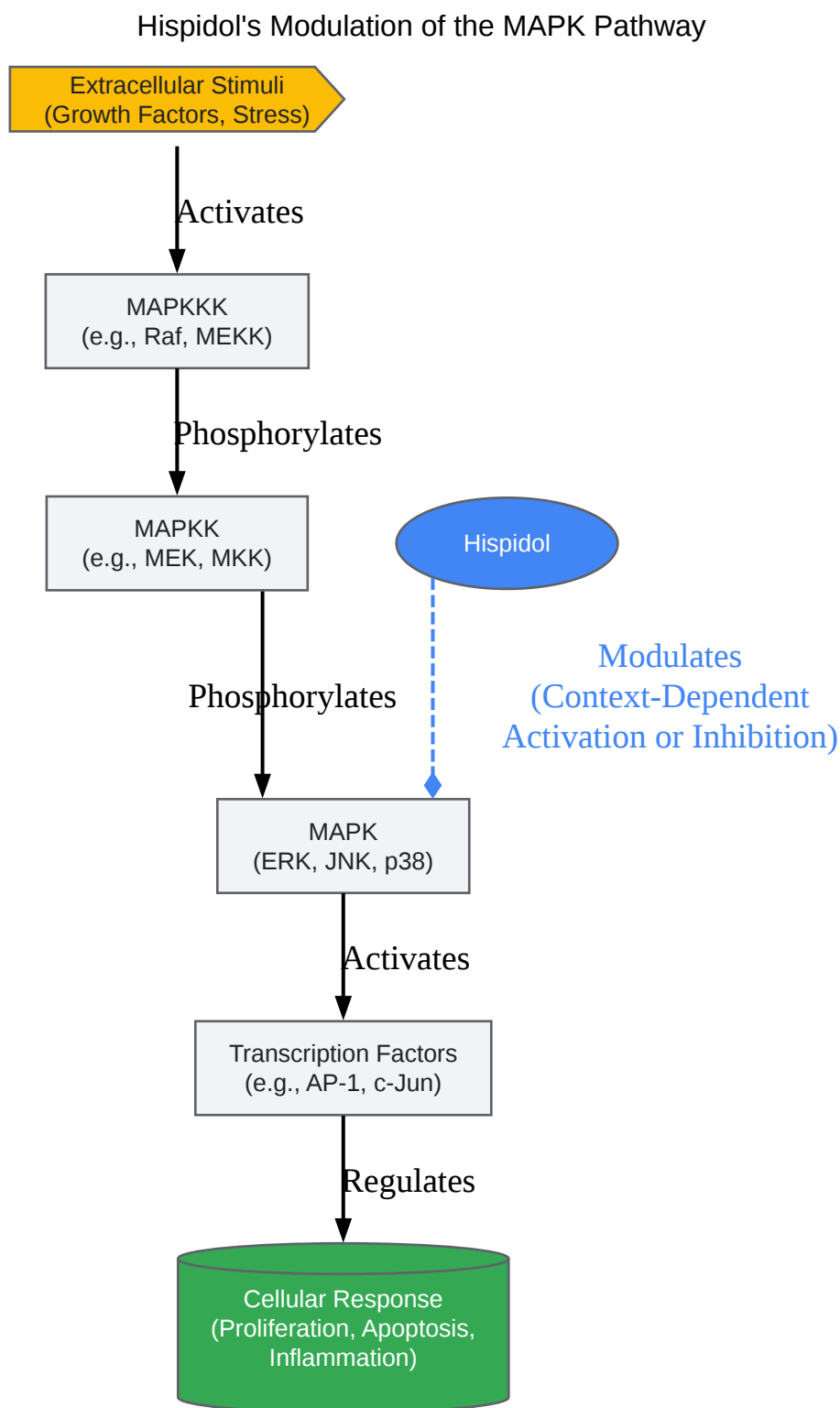
The NF- κ B Pathway

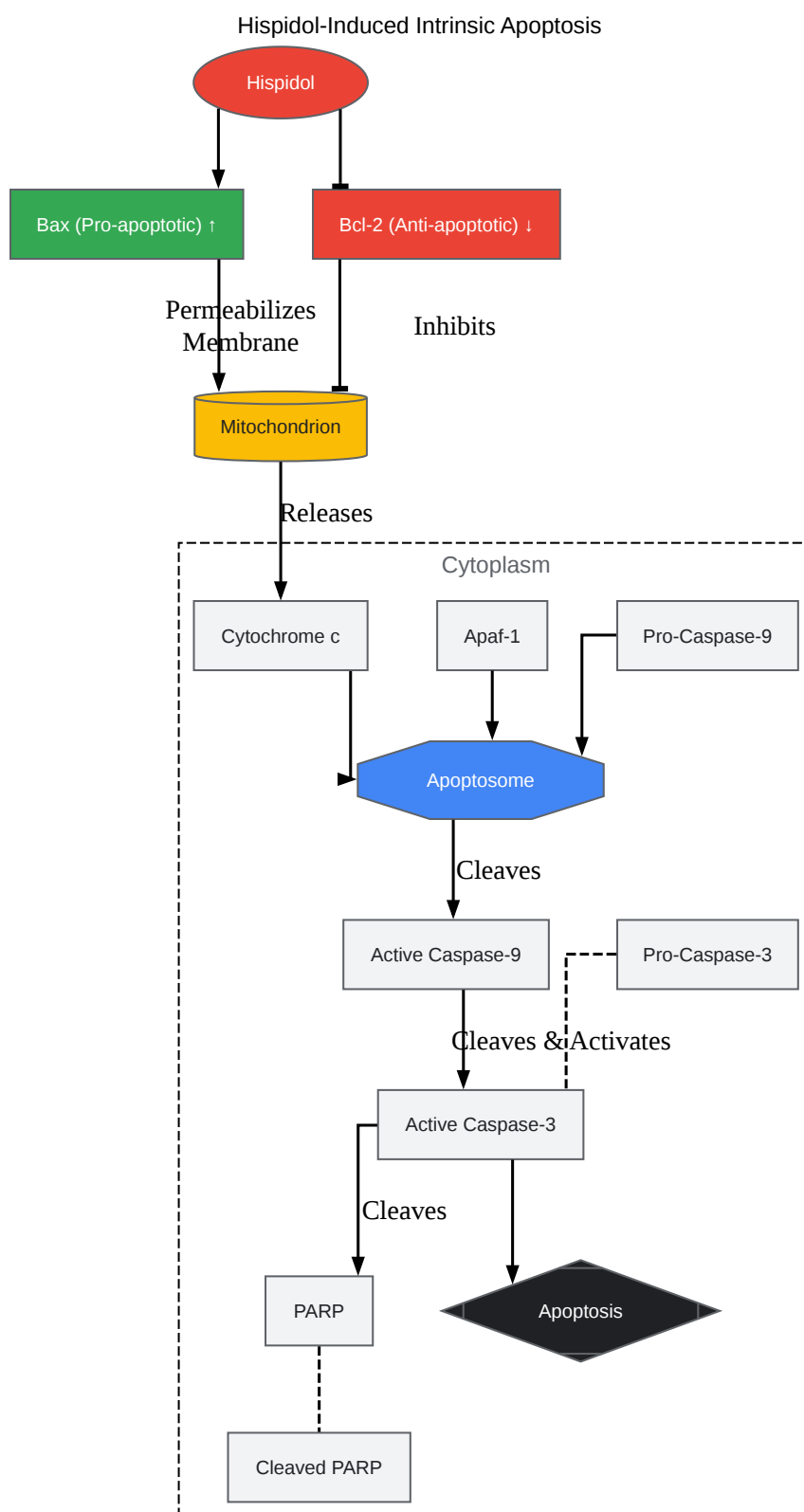
The Nuclear Factor-kappa B (NF- κ B) pathway is a cornerstone of the inflammatory response. In pathological states, its constitutive activation leads to the transcription of pro-inflammatory genes, including cytokines and enzymes like COX-2 and iNOS. **Hispidol** and its analogs act as potent inhibitors of this pathway.[3][7] The mechanism primarily involves the prevention of I κ B α (inhibitor of NF- κ B) degradation. This action sequesters the NF- κ B p65/p50 dimer in the cytoplasm, preventing its translocation to the nucleus and subsequent gene transcription.[6][8]

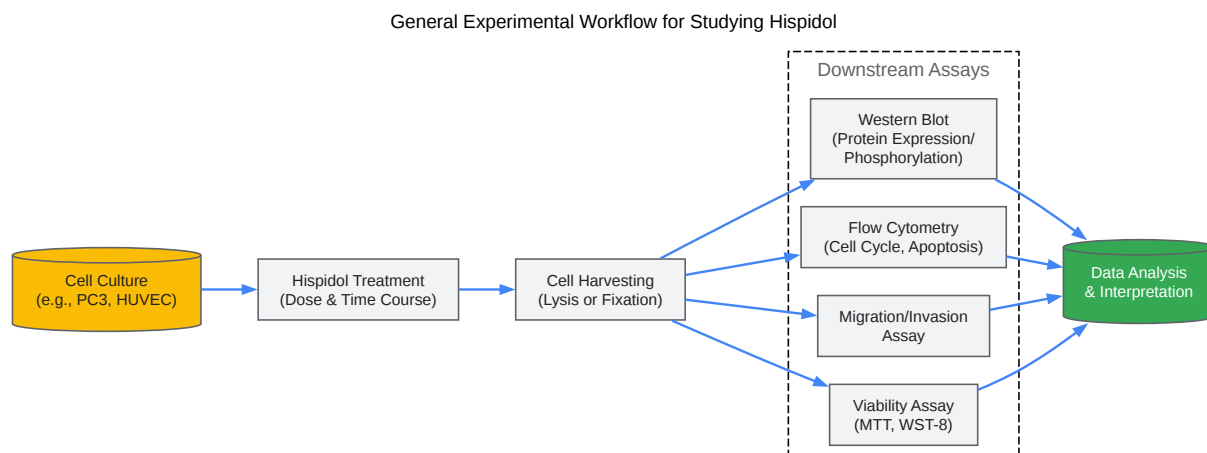
Hispidol's Inhibition of the NF- κ B Pathway

Hispidol's Inhibition of the PI3K/Akt Pathway









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